

# Application Notes and Protocols: 6-Hepten-1-ol in Fragrance Formulation

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## Compound of Interest

Compound Name: 6-Hepten-1-ol

Cat. No.: B1582720

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## Introduction

**6-Hepten-1-ol** is a versatile unsaturated aliphatic alcohol that serves as a valuable ingredient in the fragrance industry.<sup>[1][2]</sup> Its unique chemical structure, featuring a terminal double bond and a primary alcohol functional group, contributes to its characteristic odor profile and reactivity.<sup>[1][2]</sup> These application notes provide a comprehensive overview of the use of **6-Hepten-1-ol** in fragrance formulations, including its chemical and physical properties, olfactory profile, performance characteristics, and recommended testing protocols. This document is intended to guide researchers and formulators in the effective and safe use of this ingredient in a variety of scented products.

## Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **6-Hepten-1-ol** is essential for its effective use in fragrance formulations. These properties influence its volatility, solubility, and stability in various product bases.

Property	Value	Reference
Chemical Name	6-Hepten-1-ol	[1]
CAS Number	4117-10-6	[1]
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O	[1]
Molecular Weight	114.19 g/mol	[1]
Appearance	Colorless to almost colorless clear liquid	[1]
Odor Profile	Floral, green, fresh, fruity	[1][2][3]
Boiling Point	112 - 114 °C at 69 mmHg	[1]
Vapor Pressure	1.26 mmHg at 25°C	[4]
Flash Point	57.7 °C	[4]
Density	0.850 g/cm <sup>3</sup>	[1]
Refractive Index	1.440	[1]
Solubility	Soluble in alcohol	
Purity	≥ 96% (GC)	[1]
Storage	Store at 0 - 8 °C	[1]

## Olfactory Profile and Applications

**6-Hepten-1-ol** is prized for its fresh, green, and subtly fruity-floral aroma.[1][2] This makes it a valuable component for adding a natural-smelling lift and brightness to a wide range of fragrance types.

Applications include:

- Fine Fragrances: To impart a fresh, dewy, green top note.
- Personal Care Products: In shampoos, shower gels, and lotions to provide a clean and refreshing scent.[1][2]

- Air Care Products: In air fresheners and candles to create a natural and uplifting ambiance. [3]
- Household Products: In cleaning agents to lend a pleasant, clean fragrance.[3]

While a specific odor threshold for **6-Hepten-1-ol** is not readily available in the public domain, the odor threshold for the structurally similar 1-Heptanol has been reported to be as low as 3 parts per billion, indicating that these types of C7 alcohols can be potent odorants.

## Experimental Protocols

The following protocols are provided as a guide for the evaluation of **6-Hepten-1-ol** in fragrance formulations.

### Sensory Evaluation Protocol: Triangle Test

Objective: To determine if a perceptible difference exists between two fragrance formulations, one containing **6-Hepten-1-ol** and a control.

Materials:

- Test fragrance oil with **6-Hepten-1-ol**.
- Control fragrance oil without **6-Hepten-1-ol**.
- Ethanol or other appropriate solvent.
- Smelling strips.
- Glass beakers.
- Pipettes.
- Panel of at least 20 trained sensory assessors.
- Odor-free evaluation booths.

Procedure:

- Prepare 10% dilutions of both the test and control fragrance oils in the chosen solvent.
- For each assessor, present three coded smelling strips: two with the control and one with the test sample, or two with the test sample and one with the control. The order of presentation should be randomized for each assessor.
- Instruct each assessor to smell the strips from left to right and identify the sample that is different from the other two.
- Record the responses of each assessor.
- Analyze the results statistically using a binomial test to determine if the number of correct identifications is significantly greater than what would be expected by chance.

## Stability Testing Protocol: Accelerated Aging in a Cosmetic Emulsion

Objective: To evaluate the stability of **6-Hepten-1-ol** in a representative cosmetic emulsion under accelerated aging conditions.

Materials:

- Base cosmetic emulsion (e.g., a simple oil-in-water lotion).
- **6-Hepten-1-ol**.
- Control emulsion without fragrance.
- Test emulsion with a specified concentration of **6-Hepten-1-ol** (e.g., 0.5%).
- Glass jars with airtight lids.
- Oven capable of maintaining 45°C.
- pH meter.
- Viscometer.

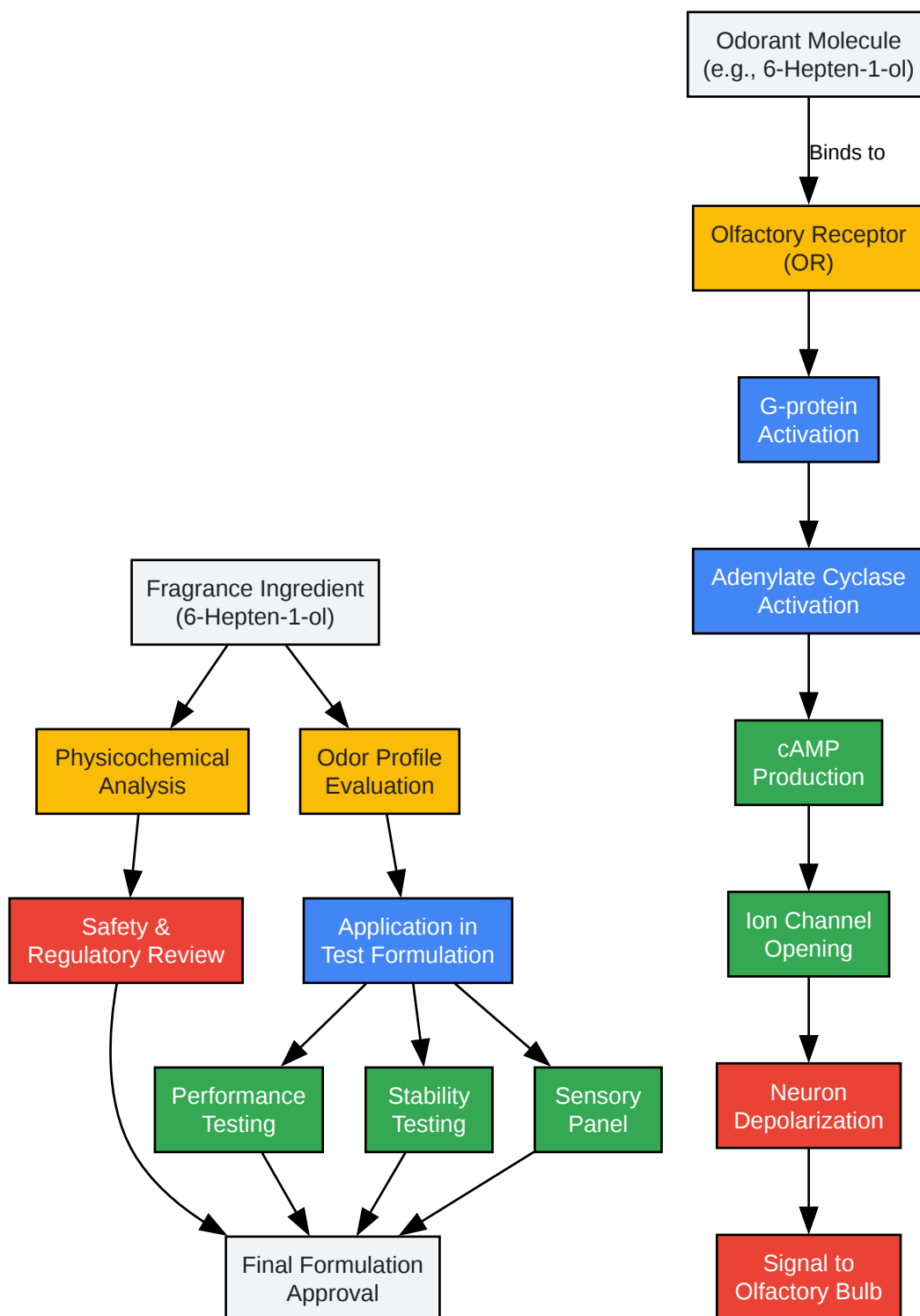
- Gas Chromatograph-Mass Spectrometer (GC-MS).

Procedure:

- Prepare the control and test emulsions.
- Fill the glass jars with the emulsions, leaving minimal headspace, and seal tightly.
- Place the jars in the oven at 45°C for a period of 12 weeks.
- At time points 0, 2, 4, 8, and 12 weeks, remove a sample of each emulsion for analysis.
- Organoleptic Evaluation: Assess any changes in color, odor, and appearance.
- Physical Evaluation: Measure the pH and viscosity of the samples.
- Chemical Analysis: Use GC-MS to quantify the concentration of **6-Hepten-1-ol** in the test emulsion at each time point to determine its degradation over time.

## Visualizations

## Experimental Workflow for Fragrance Ingredient Evaluation



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